

An In-depth Technical Guide to 3,4-Dimethylpentanal

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Compound of Interest

Compound Name: 3,4-Dimethylpentanal

Cat. No.: B100440

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This guide provides a comprehensive overview of **3,4-Dimethylpentanal**, including its chemical nomenclature, physicochemical properties, and relevant experimental protocols. The information is intended for researchers, scientists, and professionals involved in drug development and other scientific disciplines requiring detailed chemical information.

Nomenclature and Synonyms

The compound with the chemical formula $C_7H_{14}O$ is systematically named in accordance with IUPAC nomenclature.^{[1][2][3][4][5]}

- IUPAC Name: **3,4-dimethylpentanal**^[1]
- Synonyms: A variety of synonyms are used to identify this compound, including 3,4-Dimethylvaleraldehyde, EINECS 242-983-0, and Pentanal, 3,4-dimethyl-.^{[1][2][3]}

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3,4-Dimethylpentanal**.

Property	Value	Source(s)
Molecular Formula	C7H14O	[1][2][3][4][5]
Molecular Weight	114.19 g/mol	[1][2][3]
Boiling Point	134.5°C at 760 mmHg	[2]
Density	0.803 g/cm ³	[2]
Flash Point	33.4°C	[2]
Vapor Pressure	8.08 mmHg at 25°C	[2]
CAS Number	19353-21-0	[1][2]
Canonical SMILES	<chem>CC(C)C(C)CC=O</chem>	[1][2]
InChIKey	SZBNDYYJXRQHA-UHFFFAOYSA-N	[1][4]

Experimental Protocols

Detailed experimental procedures are crucial for the replication and advancement of scientific research. The following sections describe key reactions involving **3,4-Dimethylpentanal**.

One documented synthetic route to **3,4-dimethylpentanal** involves the isomerization of (E)-3,4-dimethylpent-2-en-1-ol.[2]

- Reaction: Isomerization of (E)-3,4-dimethylpent-2-en-1-ol to **3,4-dimethylpentanal**.
- Reagents and Conditions: The reaction is carried out using (1,5-cyclooctadiene)(pyridine)(tricyclohexylphosphine)iridium(I) tetrakis[3,5-bis(trifluoromethyl)phenyl]borate as a catalyst and hydrogen gas in a tetrahydrofuran solvent. The reaction proceeds at 23°C for 30 minutes.[2]
- Yield: This method has a reported reference yield of 69.0%.[2]

The aldehyde functional group of **3,4-dimethylpentanal** can be readily reduced to a primary alcohol.

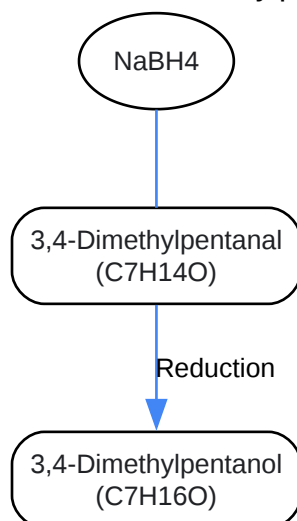
- Reaction: Reduction of **3,4-dimethylpentanal** to 3,4-dimethylpentanol.
- Reagent: Sodium borohydride (NaBH_4) is an effective and mild reducing agent for this transformation.[6]
- Mechanism: NaBH_4 reduces the aldehyde group ($-\text{CHO}$) to a primary alcohol ($-\text{CH}_2\text{OH}$).[6] In this reaction, the carbonyl carbon of the aldehyde gains a hydrogen atom, resulting in the formation of a hydroxyl group ($-\text{OH}$).[6]

Visualizations

The following diagrams illustrate the chemical structure and a key reaction of **3,4-Dimethylpentanal**.

Caption: Chemical structure of **3,4-Dimethylpentanal**.

Reduction of 3,4-Dimethylpentanal



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Caption: Reduction of **3,4-Dimethylpentanal** to 3,4-Dimethylpentanol.

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